

Comprehensive Guide to Milademetan Stock Solution Preparation and Experimental Protocols

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Compound Focus: Milademetan tosylate hydrate

CAS No.: 2095625-97-9

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Introduction to Milademetan

Milademetan (also known as DS-3032, RAIN-32) is a potent, selective, and orally active small-molecule inhibitor of the MDM2-p53 interaction [1] [2]. It functions by reactivating the p53 tumor suppressor pathway in cancer cells with wild-type TP53, thereby inducing **G1 cell cycle arrest, senescence, and apoptosis** [1]. This makes it a promising candidate for research in acute myeloid leukemia (AML), solid tumors, and specifically, dedifferentiated liposarcomas (DDLPS), which are characterized by MDM2 amplification [1] [3]. This document provides detailed protocols for stock solution preparation and references relevant clinical dosing to support preclinical research.

Chemical and Physical Properties

- **Chemical Name:** Milademetan (DS-3032)
- **Synonyms:** RAIN-32, DS-3032
- **Molecular Formula:** $C_{30}H_{34}Cl_2FN_5O_4$
- **CAS Number:** 1398568-47-2
- **Molecular Weight:** 618.53 g/mol [1] [2]
- **Storage:** As a solid, it is recommended to store at $-20^{\circ}C$ for 3 years or at $4^{\circ}C$ for 2 years. Once prepared in solvent, stock solutions can be stored at $-80^{\circ}C$ for 6 months or at $-20^{\circ}C$ for 1 month [1].

Stock Solution Preparation

Solubility and Solvent Considerations

Table 1: Solubility of Milademetan in Common Solvents

Solvent	Solubility	Concentration	Notes
DMSO	100 mg/mL [2]	161.67 mM	Use fresh, moisture-absorbing DMSO reduces solubility.
DMSO	16.67 mg/mL [1]	26.95 mM	Requires ultrasonic treatment; hygroscopic DMSO impacts solubility.
Ethanol	25 mg/mL [2]	40.42 mM	-
Water	Insoluble [2]	-	Not recommended for stock solutions.

Preparation of Concentrated Stock Solutions

Protocol 1: Standard 10 mM Stock Solution in DMSO (based on 16.67 mg/mL solubility) [1]

- **Calculations:** To prepare 1 mL of a 10 mM stock solution:
 - Amount of milademetan = $(10 \mu\text{mol/mL}) \times (618.53 \text{ g/mol}) \times (1 \text{ mL}) = 6.185 \text{ mg}$
- **Weighing:** Accurately weigh 6.185 mg of milademetan powder.
- **Dissolution:** Transfer the powder into a 1 mL volumetric vial. Add anhydrous DMSO to bring the total volume to 1 mL.
- **Mixing:** Mix thoroughly by vortexing or gentle sonication until the solution is clear and the solid is completely dissolved.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store at -20°C or -80°C as indicated in Section 2.

Protocol 2: High-Concentration Stock Solution in DMSO (based on 100 mg/mL solubility) [2]

- **Weighing:** Accurately weigh 100 mg of milademetan powder.
- **Dissolution:** Transfer the powder into a 1 mL volumetric vial. Add anhydrous DMSO to bring the total volume to 1 mL.

- **Mixing:** Mix thoroughly by vortexing or gentle sonication until completely dissolved.
- **Aliquoting and Storage:** Aliquot and store as described in Protocol 1.

In Vivo Formulation Protocols

For animal studies, milademetan can be formulated from a DMSO master stock into suitable dosing vehicles. Below are two validated formulations [2].

Table 2: In Vivo Formulation Protocols for Milademetan

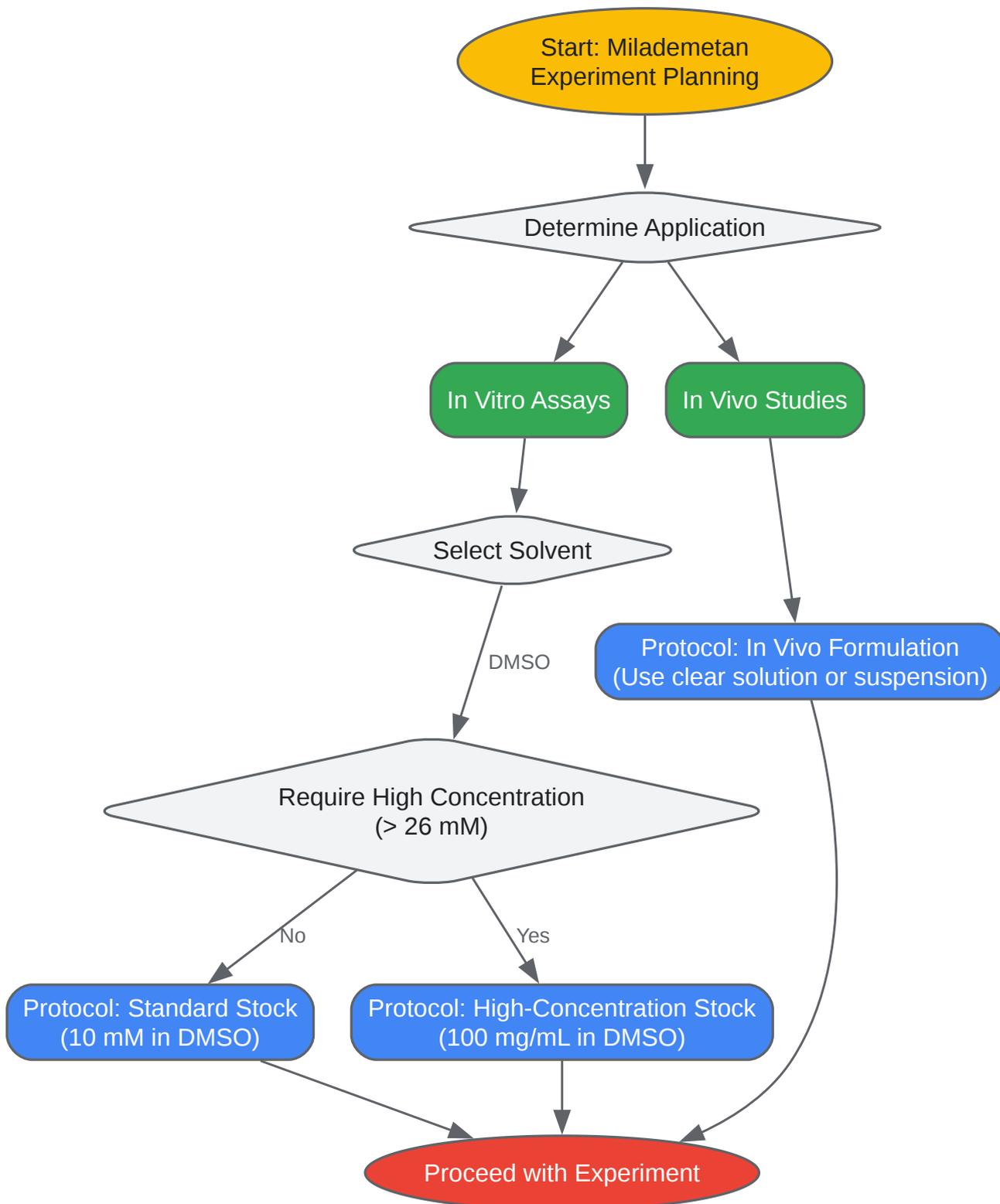
Formulation	Final Concentration	Preparation Steps	Notes
Aqueous Suspension ≥ 5 mg/mL 1. Add 5 mg of milademetan to 1 mL of CMC-Na solution. 2. Mix evenly to obtain a homogeneous suspension. Simple formulation; results in a suspension. Clear Solution (for oral gavage) 5.000 mg/mL (8.08 mM) 1. Add 50 μ L of 100 mg/mL DMSO stock to 400 μ L PEG300; mix. 2. Add 50 μ L Tween-80; mix. 3. Add 500 μ L ddH ₂ O; mix. Validated by Selleck; use immediately for optimal results [2]. Clear Solution (in corn oil) 0.600 mg/mL (0.97 mM) 1. Add 50 μ L of 12 mg/mL DMSO stock to 950 μ L corn oil; mix. Validated by Selleck; use immediately for optimal results [2].			

Clinical Context and Dosing Schedule

A first-in-human Phase I study established a clinically relevant dosing schedule for milademetan. The **recommended Phase II dose and schedule is 260 mg once daily, administered orally on an intermittent schedule of 3 days on / 11 days off (3/14 days) in a 28-day cycle** [3]. This intermittent schedule was found to mitigate on-target hematologic toxicities, such as **thrombocytopenia** and **neutropenia**, while maintaining antitumor efficacy, particularly in patients with dedifferentiated liposarcoma (DDLPS) [3].

Experimental Workflow and Decision Pathway

The following diagram outlines the logical workflow for selecting the appropriate milademetan preparation method based on your experimental goals.



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Diagram 1: Workflow for selecting the appropriate milademetan preparation method.

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References

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